

Thallium(1+) undecanoate CAS number and molecular weight

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Compound of Interest

Compound Name: *Thallium(1+) undecanoate*

Cat. No.: *B15341597*

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Thallium(1+) Undecanoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on **Thallium(1+) undecanoate**, including its chemical identifiers and a discussion of the broader toxicological context of thallium compounds. While specific experimental protocols and signaling pathways for **Thallium(1+) undecanoate** are not readily available in the current scientific literature, this document aims to provide a foundational understanding for professionals in the field.

Chemical and Physical Data

A clear identification of a chemical compound is critical for research and development. The following table summarizes the key identifiers for **Thallium(1+) undecanoate**.

Property	Value
CAS Number	34244-93-4
Molecular Formula	C ₁₁ H ₂₁ O ₂ Tl
Molecular Weight	389.6665 g/mol

Toxicological Profile of Thallium Compounds

Due to a lack of specific data on **Thallium(1+) undecanoate**, the toxicological information presented here is based on the well-documented effects of other thallium salts, such as thallium sulfate and thallium acetate. Thallium and its compounds are known to be highly toxic.

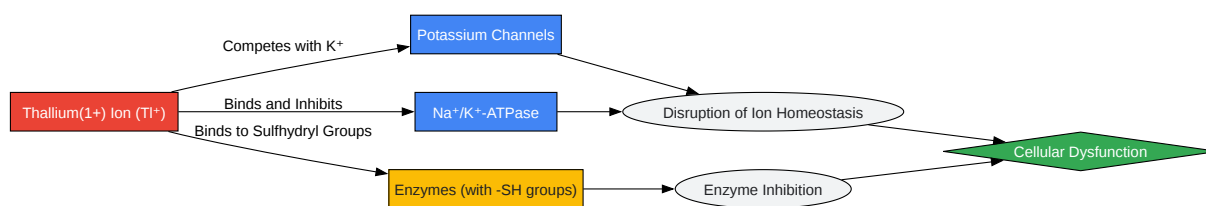
The primary mechanism of thallium toxicity stems from the similarity of the thallos ion (Tl^+) to the potassium ion (K^+) in terms of ionic radius and electrical charge. This resemblance allows thallium to interfere with essential potassium-dependent biological processes.^[1] Thallium has a high affinity for sodium/potassium-ATPase, disrupting cellular ion homeostasis.^[2] Furthermore, thallium readily reacts with sulfhydryl groups in proteins, leading to the inhibition of various enzymes.^{[1][2]}

The toxic effects of thallium are multi-systemic, affecting the nervous, gastrointestinal, and dermal systems.^[3] Common symptoms of thallium poisoning include peripheral neuropathy, abdominal pain, and alopecia (hair loss).^{[1][2]}

Potential Signaling Pathway Disruption by Thallium

While no specific signaling pathways have been elucidated for **Thallium(1+) undecanoate**, the known mechanisms of thallium toxicity suggest interference with fundamental cellular signaling. The disruption of potassium channels and Na^+/K^+ -ATPase by the Tl^+ ion would have widespread consequences on cellular function, including nerve impulse transmission and maintenance of cell membrane potential. The inhibition of enzymes through interaction with sulfhydryl groups could affect numerous metabolic and signaling cascades.

Below is a generalized diagram illustrating the potential cellular targets of thallium, based on its known toxicological mechanisms.



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Caption: Potential cellular mechanisms of thallium toxicity.

Experimental Considerations

Given the extreme toxicity of thallium compounds, any experimental work with **Thallium(1+) undecanoate** must be conducted with stringent safety protocols in place. This includes the use of appropriate personal protective equipment (PPE), handling within a certified fume hood, and proper waste disposal procedures.

Due to the lack of specific experimental protocols in the literature for **Thallium(1+) undecanoate**, researchers would need to develop and validate their own methods based on the properties of the compound and the intended application.

Conclusion

Thallium(1+) undecanoate is a defined chemical entity with a known CAS number and molecular weight. However, there is a significant lack of publicly available data regarding its specific biological activity, experimental uses, and signaling pathways. The information available on other thallium compounds highlights a high degree of toxicity, which should be a primary consideration for any research or development activities. Professionals seeking to work with this compound should proceed with extreme caution and may need to conduct foundational research to characterize its properties and biological effects.

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References

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